

Safeguarding Your Research: A Comprehensive Guide to Handling 2-(2-Methoxyethoxy)aniline

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Compound of Interest

Compound Name: 2-(2-Methoxyethoxy)aniline

Cat. No.: B1274159

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For Immediate Reference: Essential Safety and Logistical Information for Laboratory Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **2-(2-Methoxyethoxy)aniline** (CAS No. 72806-66-7). The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals. By adhering to these protocols, you can minimize risks and maintain a safe laboratory environment.

Immediate Safety Concerns and Personal Protective Equipment (PPE)

2-(2-Methoxyethoxy)aniline is classified as an acute toxicant if swallowed and a serious eye irritant. While specific toxicological data for this compound is limited, its structural similarity to aniline suggests that it should be handled with caution to avoid potential skin absorption and other health effects associated with anilines.^{[1][2]} Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment

Proper selection and use of PPE are the most critical lines of defense against exposure. The following table summarizes the recommended PPE for handling **2-(2-Methoxyethoxy)aniline**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves. Double gloving is recommended for extended handling.	While specific breakthrough data for 2-(2-Methoxyethoxy)aniline is unavailable, data for Aniline indicates that Nitrile and Neoprene offer good to excellent protection.[2] Breakthrough times for Aniline with Ansell Nitrile gloves are reported to be greater than 480 minutes.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. For situations with a potential for higher exposure, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Prevents inhalation of potentially harmful vapors.
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of a spill, chemical-resistant clothing is advised.	Minimizes the risk of skin contact and absorption.

Occupational Exposure Limits (for Aniline as a reference):

- OSHA PEL (Permissible Exposure Limit): 5 ppm (19 mg/m³) 8-hour TWA[3]
- NIOSH REL (Recommended Exposure Limit): 2 ppm (7.6 mg/m³) 10-hour TWA[3]

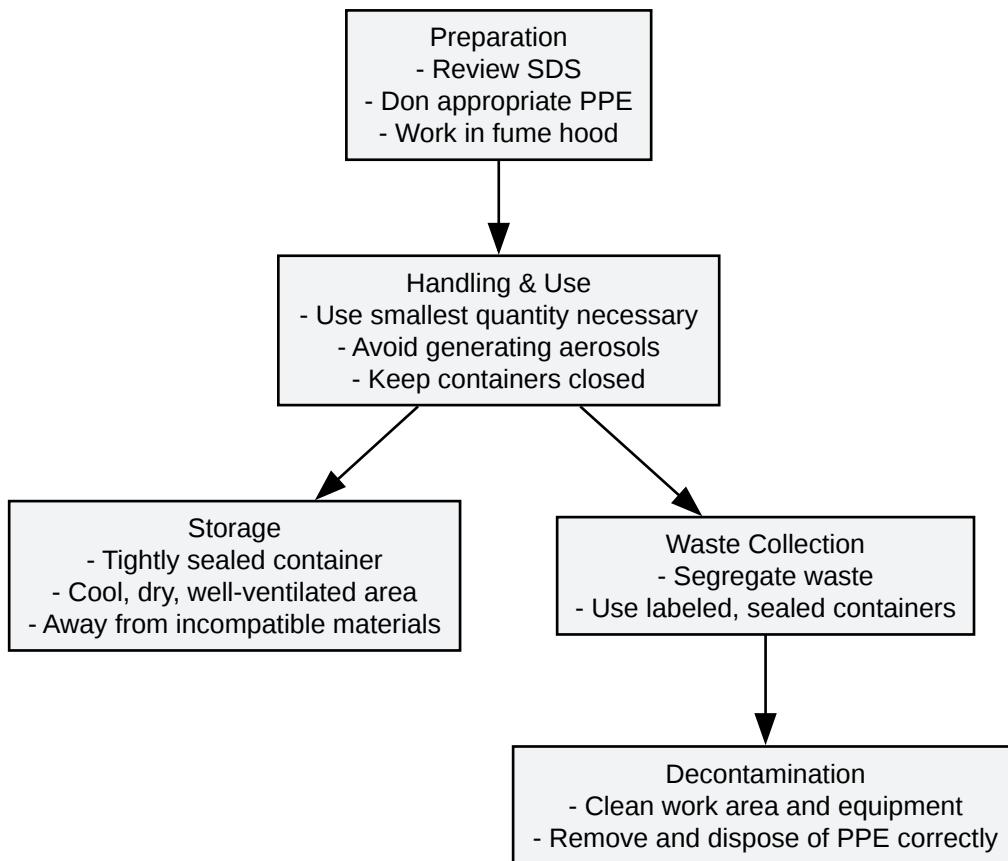
- ACGIH TLV (Threshold Limit Value): 2 ppm 8-hour TWA[2]

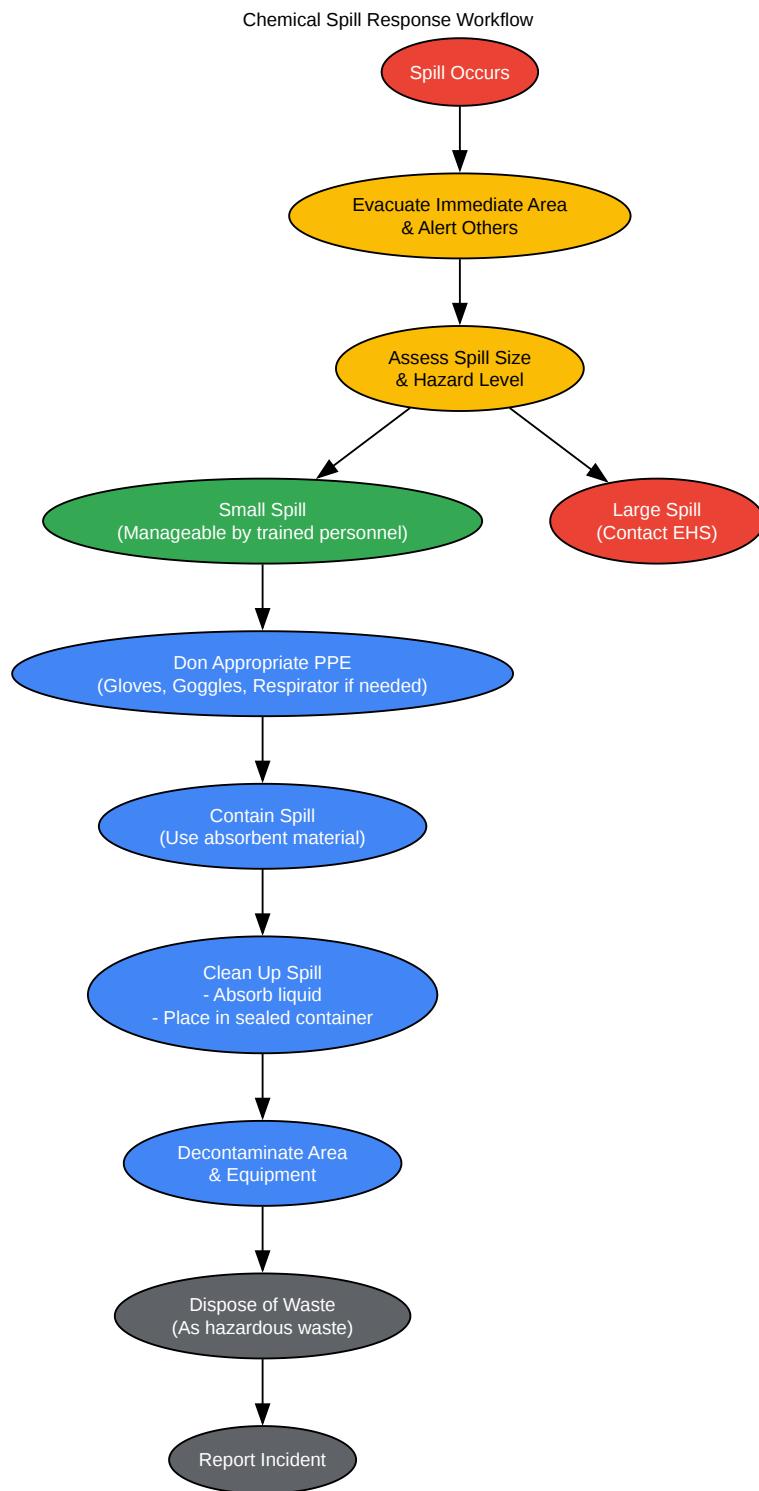
Operational Plan for Safe Handling

A systematic approach to handling **2-(2-Methoxyethoxy)aniline** is essential to minimize the risk of exposure.

Workflow for Handling **2-(2-Methoxyethoxy)aniline**

Operational Workflow for Handling 2-(2-Methoxyethoxy)aniline



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